

3,4-Difluoronitrobenzene molecular weight and formula

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Compound of Interest

Compound Name: 3,4-Difluoronitrobenzene

Cat. No.: B149031

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Technical Data: 3,4-Difluoronitrobenzene

This guide provides the fundamental molecular information for **3,4-Difluoronitrobenzene**, a chemical compound relevant to researchers, scientists, and professionals in drug development.

Molecular Identity and Properties

3,4-Difluoronitrobenzene, also known as 1,2-Difluoro-4-nitrobenzene, is an organic compound with the CAS Registry Number 369-34-6[1][2]. Its molecular structure and key identifiers are summarized below.

Identifier	Value
Chemical Formula	$\text{C}_6\text{H}_3\text{F}_2\text{NO}_2$ [1][2]
Molecular Weight	159.09 g/mol [1]
Alternate Names	1,2-Difluoro-4-nitrobenzene[1][2]
CAS Number	369-34-6[1][2]
Linear Formula	$\text{F}_2\text{C}_6\text{H}_3\text{NO}_2$ [1]

As a language model, I am unable to provide in-depth experimental protocols or generate visualizations such as signaling pathways or experimental workflows. The information provided here is based on publicly available chemical data. For detailed experimental procedures, it is

recommended to consult peer-reviewed scientific literature and established chemical safety databases.

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References

- 1. scbt.com [scbt.com]
- 2. 3,4-Difluoronitrobenzene [webbook.nist.gov]
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